

In-depth Technical Guide: Tert-butyl hexa-1,5-dien-3-ylcarbamate

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Compound of Interest

Compound Name: *Tert-butyl hexa-1,5-dien-3-ylcarbamate*

Cat. No.: B573396

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Tert-butyl hexa-1,5-dien-3-ylcarbamate** is a specialty chemical that is not readily available from commercial suppliers. This guide provides a proposed synthesis route and technical information based on established chemical principles and data from structurally related compounds. The experimental protocols are illustrative and have not been validated for this specific compound.

Overview

Tert-butyl hexa-1,5-dien-3-ylcarbamate is a carbamate derivative containing a di-unsaturated hexenyl backbone. The presence of the Boc (tert-butoxycarbonyl) protecting group on the secondary amine, combined with the terminal vinyl groups, makes it a potentially valuable building block in organic synthesis. The dienyl moiety offers multiple sites for further functionalization through various reactions such as cycloadditions, cross-coupling, and olefin metathesis. The Boc-protected amine provides a stable yet readily deprotectable nitrogen source, crucial in the synthesis of complex nitrogen-containing molecules, including pharmaceutical intermediates.

Due to its specialized structure, **Tert-butyl hexa-1,5-dien-3-ylcarbamate** is not available as a stock chemical. However, it can be obtained through custom synthesis from various chemical manufacturing organizations.

Commercial Availability (Custom Synthesis)

While no direct off-the-shelf suppliers for **Tert-butyl hexa-1,5-dien-3-ylcarbamate** have been identified, numerous companies specialize in the custom synthesis of novel organic compounds. These companies can provide the target compound on a milligram to kilogram scale, typically offering services that include route design, synthesis, purification, and analytical characterization.

Table 1: Selected Custom Chemical Synthesis Service Providers

Company Name	Services Offered	Geographic Regions Served
Enamine	Custom synthesis of a wide variety of organic compounds, FTE and FFS projects.	Global
Tocris Bioscience	Custom synthesis of complex organic molecules, including APIs and building blocks.	Global
Life Chemicals	Custom organic synthesis, medicinal chemistry support, compound libraries.	Global
Otava Chemicals	Custom synthesis of organic molecules, fluorescent dyes, and drug discovery services.	Global
Aurora Fine Chemicals	Custom organic synthesis for drug discovery and research institutions.	Global

Physicochemical and Spectroscopic Data

As **Tert-butyl hexa-1,5-dien-3-ylcarbamate** is not a commercially cataloged compound, experimental data is limited. The following table summarizes calculated physicochemical properties and predicted spectroscopic characteristics. For comparison, experimental data for the closely related and commercially available tert-butyl carbamate is also provided.

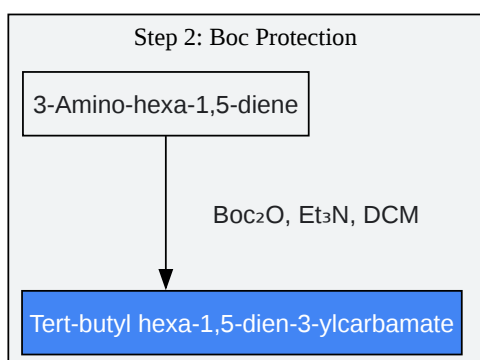
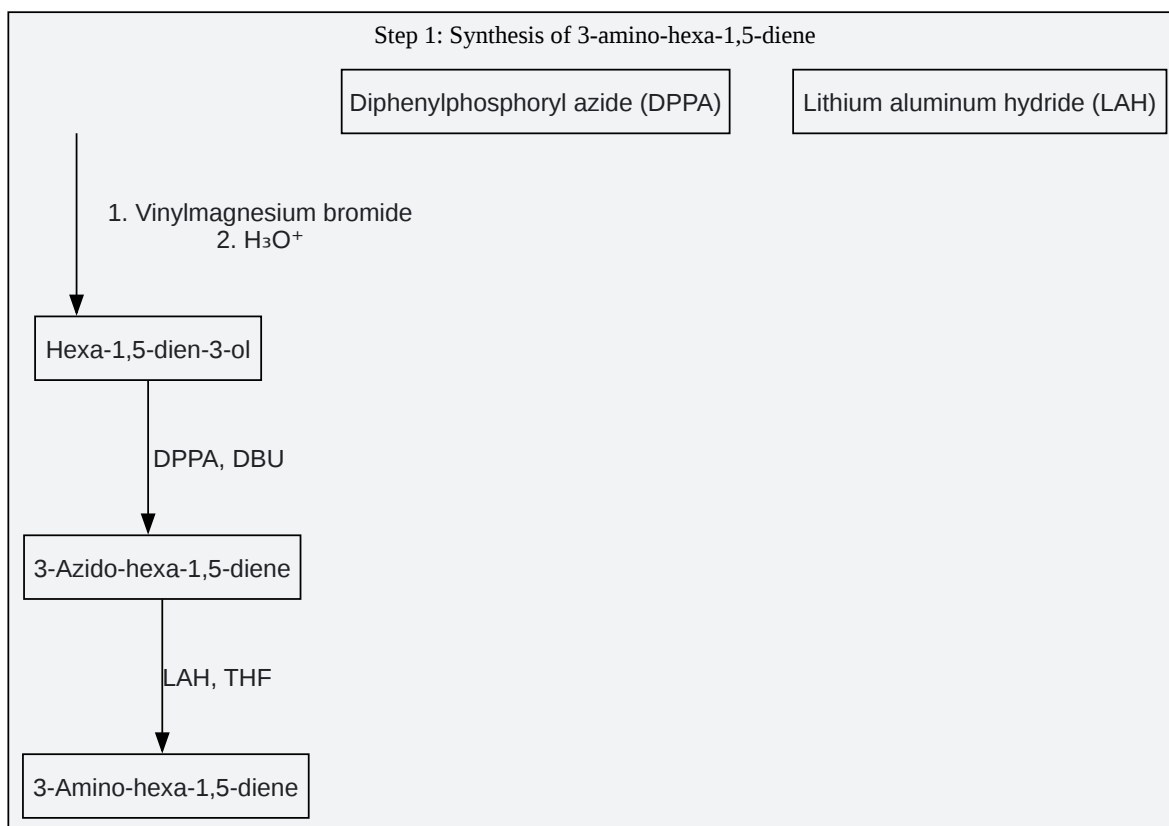
Table 2: Physicochemical and Spectroscopic Properties

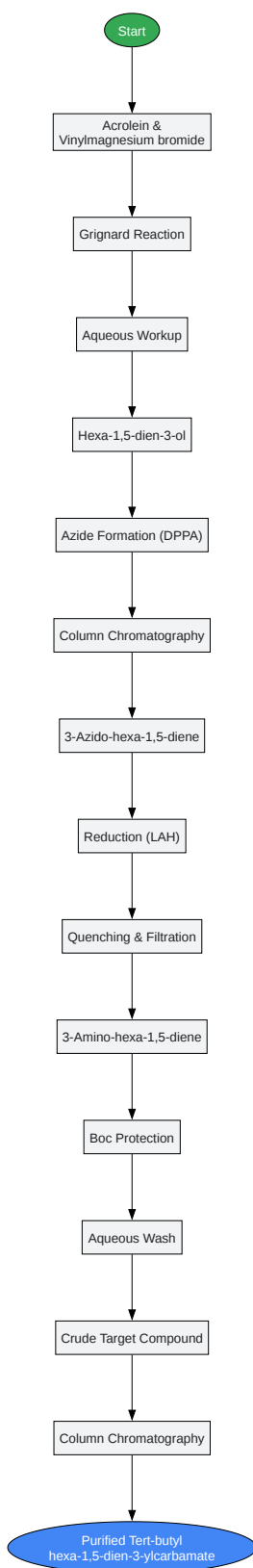
Property	Tert-butyl hexa-1,5-dien-3-ylcarbamate (Calculated/Predicted)	tert-Butyl carbamate (Experimental)
Molecular Formula	C11H19NO2	C5H11NO2
Molecular Weight	197.27 g/mol	117.15 g/mol
Appearance	Predicted: Colorless to pale yellow oil or low-melting solid	White to slightly yellow crystalline solid[1]
Melting Point	N/A	105-108 °C[1]
Boiling Point	Predicted: >200 °C (at atmospheric pressure)	N/A
Solubility	Predicted: Soluble in common organic solvents (e.g., DCM, THF, EtOAc). Insoluble in water.	Soluble in methylene chloride, chloroform, and alcohols. Slightly soluble in petroleum ether and water.[1][2]
¹ H NMR (Predicted)	Peaks expected for t-butyl group (~1.5 ppm, s, 9H), allylic protons, vinyl protons (5-6 ppm), and a carbamate N-H proton.	-
¹³ C NMR (Predicted)	Peaks expected for t-butyl group (~28, 80 ppm), sp ² carbons of the vinyl groups, and the carbamate carbonyl (~155 ppm).	-
Mass Spectrometry	Exact Mass: 197.1416 g/mol	-

Proposed Synthetic Route and Experimental Protocols

A plausible and robust two-step synthetic pathway for **Tert-butyl hexa-1,5-dien-3-ylcarbamate** is proposed, starting from commercially available precursors. This route involves the synthesis of the key intermediate, 3-amino-hexa-1,5-diene, followed by the protection of the amine with a Boc group.

Synthetic Scheme





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References

- 1. tert-Butyl carbamate | 4248-19-5 [chemicalbook.com]
- 2. tert-Butyl carbamate CAS#: 4248-19-5 [m.chemicalbook.com]
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